

H-Ile-OMe.HCI: A Technical Guide to Stability and Storage

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For Researchers, Scientists, and Drug Development Professionals

L-Isoleucine methyl ester hydrochloride (**H-Ile-OMe.HCI**), a pivotal amino acid derivative in peptide synthesis and pharmaceutical research, requires precise handling and storage to maintain its integrity and ensure experimental reproducibility. This technical guide provides a comprehensive overview of the known stability and storage conditions for **H-Ile-OMe.HCI**, drawing from available data and established principles of chemical stability. While specific, long-term quantitative stability studies on this compound are not extensively published, this guide synthesizes supplier recommendations, material safety data sheet (MSDS) information, and general knowledge of amino acid ester stability to provide a robust framework for its use.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **H-Ile-OMe.HCI** is essential for its proper handling.



Property	Value	Citations
CAS Number	18598-74-8	[1][2]
Molecular Formula	C7H16CINO2	[1][2][3]
Molecular Weight	181.66 g/mol	[1][4]
Appearance	White to off-white solid, powder, or crystalline powder	[5][6][7][8]
Melting Point	96 - 100 °C	[5][4][7][9]
Solubility	Soluble in water and methanol	[1][5][8][10]
Optical Rotation	[α]20/D +25.0° to +28.0° (c=2 in H ₂ O)	[4]

Stability Profile

H-Ile-OMe.HCI is generally considered stable under normal, controlled laboratory conditions.[3] [7] However, its stability is significantly influenced by environmental factors, particularly moisture, air, and temperature.

Key Stability Considerations:

- Hygroscopicity: The compound is hygroscopic, meaning it readily absorbs moisture from the atmosphere.[3][7][8][10] This can lead to hydrolysis of the methyl ester.
- Air Sensitivity: Exposure to air should be minimized.
- Incompatibilities: H-Ile-OMe.HCI is incompatible with strong oxidizing agents and strong acids.[3][7]
- Thermal Decomposition: When heated to decomposition, it can release hazardous substances, including carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NOx), and hydrogen chloride (HCl) gas.[3][7]

Quantitative, long-term stability data and forced degradation studies specifically for **H-Ile- OMe.HCI** are not readily available in published literature. Such studies would be necessary to



definitively establish its degradation kinetics and profile under various stress conditions (e.g., acid, base, oxidation, light, and heat).

Recommended Storage Conditions

Due to the lack of a single, universally mandated storage temperature, a summary of supplier recommendations is provided below. For critical applications, it is advisable to follow the specific guidance provided by the supplier of your material.

Storage Temperature	Recommendations and Conditions	Citations
-20°C	Recommended by some suppliers for maximum stability.	[1]
2°C to 8°C	A common recommendation for refrigerated storage.	[11]
Room Temperature (<15°C to 25°C)	Some suppliers indicate storage at room temperature is acceptable, often with the caveat that it should be in a cool, dark, and dry place.	[10]

General Storage Guidelines:

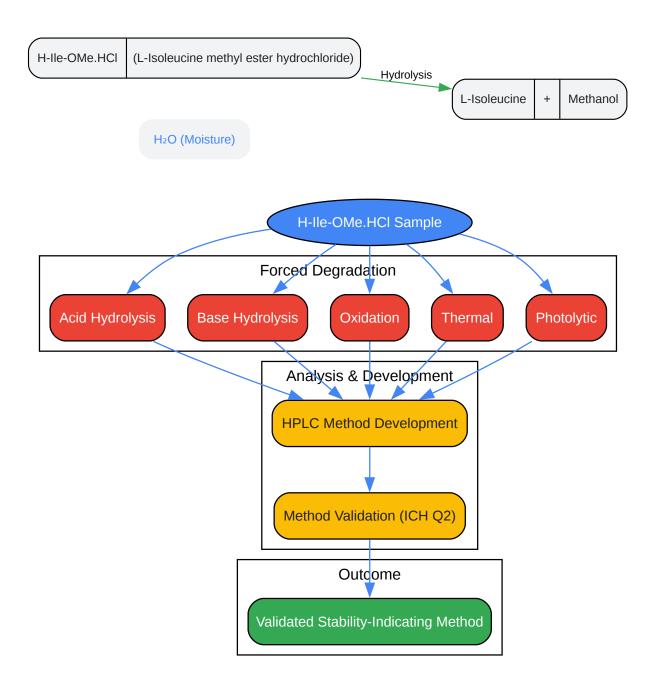
Regardless of the specific temperature, the following conditions are crucial for maintaining the quality of **H-Ile-OMe.HCI**:

- Tightly Sealed Container: To prevent moisture and air exposure.[3][7][8]
- Inert Atmosphere: Storage under an inert gas like nitrogen or argon is recommended to protect against air sensitivity.[3][7]
- Dry and Cool Place: To minimize the risk of hydrolysis and thermal degradation.[3][7][8]
- Protect from Moisture: Explicit warnings to protect from moisture are consistently noted.[3][7]



Potential Degradation Pathway

The most probable degradation pathway for **H-IIe-OMe.HCI** is the hydrolysis of the methyl ester bond, particularly in the presence of moisture or under acidic or basic conditions. This reaction would yield L-isoleucine and methanol.



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